Technical Whitepaper: Biological Profile and Synthetic Utility of 2-(3-Chlorophenoxy)ethanethioamide

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Compound of Interest

Compound Name:	*2-(3-Chlorophenoxy)ethanethioamide*
CAS No.:	*35370-95-7*
Cat. No.:	*B1596884*

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Executive Summary

2-(3-Chlorophenoxy)ethanethioamide (CAS: 35370-95-7) represents a specialized chemotype bridging two biologically significant classes: phenoxyacetic acid derivatives (known for auxinic and PPAR-modulating activity) and thioamides (validated pharmacophores in antitubercular and antifungal therapeutics).[1]

While often utilized as a high-value intermediate in the Hantzsch synthesis of 2-substituted thiazoles, this compound possesses intrinsic biological activity driven by its unique electronic and lipophilic profile. This technical guide provides a comprehensive analysis of its pharmacological potential, synthetic utility, and experimental protocols for validation.

Chemical Identity & Structural Properties[1]

The biological behavior of **2-(3-Chlorophenoxy)ethanethioamide** is dictated by the interplay between its lipophilic tail and polar, nucleophilic head group.[1]

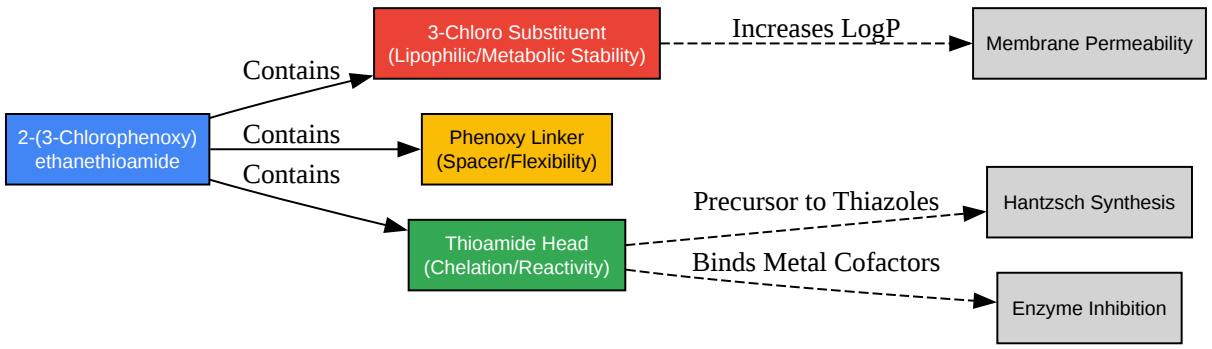
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Property	Specification	Biological Implication
IUPAC Name	2-(3-chlorophenoxy)ethanethioamide	Unambiguous identification.[1]
CAS Number	35370-95-7	Key for database retrieval.[1]
Molecular Formula	ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">	MW: 201.67 g/mol (Fragment-like).
LogP (Predicted)	~1.8 - 2.2	Moderate lipophilicity; optimized for membrane permeability without extensive sequestration in adipose tissue.[1]
Electronic Effect	3-Chloro (meta)	Electron-withdrawing (ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">). Reduces electron density on the phenoxy oxygen, slightly increasing the acidity of the -methylene protons.
Pharmacophore	Thioamide ( )	Bioisostere of amide; acts as a metal chelator (Cu, Zn) and hydrogen bond donor/acceptor.

Structural Analysis Diagram

The following diagram illustrates the functional zones of the molecule responsible for its dual reactivity and binding potential.

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Figure 1: Pharmacophore decomposition of **2-(3-Chlorophenoxy)ethanethioamide** highlighting functional regions.[1]

Biological Activity Profile

Antimicrobial & Antitubercular Potential

Thioamides are historically significant in the treatment of tuberculosis (e.g., Ethionamide). The **2-(3-chlorophenoxy)ethanethioamide** scaffold mimics this activity through a similar mechanism of action:

- Mechanism: Bioactivation by monooxygenases (e.g., EthA in M. tuberculosis) to form an S-oxide intermediate, which subsequently inhibits the enoyl-ACP reductase (InhA), a key enzyme in mycolic acid biosynthesis.
- Specificity: The 3-chloro substituent enhances lipophilicity, facilitating penetration through the waxy mycobacterial cell wall compared to non-halogenated analogs.

Herbicidal Activity (Auxin Mimicry)

Structurally related to 2,4-D and MCPA, this compound acts as a pro-herbicide.

- Pathway: In soil or plant tissue, the thioamide moiety can hydrolyze to the corresponding carboxylic acid (2-(3-chlorophenoxy)acetic acid).

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- Effect: The resulting acid acts as a synthetic auxin, inducing uncontrolled growth and vascular tissue collapse in broadleaf weeds.

Enzyme Inhibition (Metal Chelation)

The sulfur atom in the thioamide group is a soft nucleophile with high affinity for soft metal ions (Cu+, Zn2+).

- Target: Tyrosinase (copper-containing) and Dopamine ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  -hydroxylase.

- Application: Potential use as a skin whitening agent (tyrosinase inhibition) or in modulating catecholamine synthesis.[1]

Synthetic Utility: The Hantzsch Thiazole Synthesis[2][3]

The most authoritative application of **2-(3-Chlorophenoxy)ethanethioamide** is its role as a heterocyclic building block.[1] It reacts with

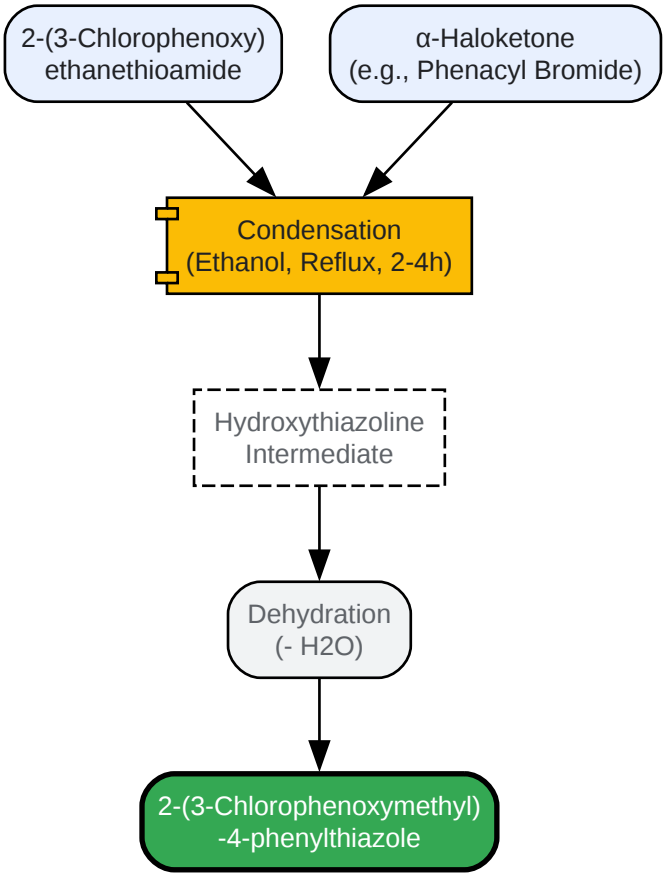
-haloketones to generate 2-(3-chlorophenoxymethyl)thiazoles, a scaffold found in potent antifungal and kinase-inhibiting drugs.

Reaction Workflow

Reagents: **2-(3-Chlorophenoxy)ethanethioamide** (1.0 eq), ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

-Bromoacetophenone derivative (1.0 eq), Ethanol (Solvent). Conditions: Reflux for 2-4 hours.

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Figure 2: Step-wise Hantzsch synthesis pathway for generating bioactive thiazole libraries.[1]

Experimental Protocols

Protocol A: In Vitro Antimicrobial Susceptibility Testing (MIC)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against S. aureus and M. smegmatis (surrogate for M. tuberculosis).[1]

- Preparation: Dissolve **2-(3-Chlorophenoxy)ethanethioamide** in 100% DMSO to a stock concentration of 10 mg/mL.
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) ranging from 512 ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

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g/mL to 0.5

g/mL. Ensure final DMSO concentration is <1%.

- Inoculation: Add bacterial suspension adjusted to

  CFU/mL to each well.

- Incubation: Incubate at 37°C for 18-24 hours (48h for M. smegmatis).

- Readout: Determine MIC as the lowest concentration showing no visible turbidity.

  - Control: Use Ethionamide or Isoniazid as a positive control.[1]

Protocol B: Chemical Synthesis of Thiazole Derivative

Objective: Validate the reactivity of the thioamide group.

- Mix: In a 50 mL round-bottom flask, combine 1.0 mmol of **2-(3-Chlorophenoxy)ethanethioamide** and 1.0 mmol of 2-bromoacetophenone in 10 mL of absolute ethanol.

- Reflux: Heat the mixture to reflux (approx. 78°C) with stirring for 3 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3).

- Workup: Cool to room temperature. The hydrobromide salt of the thiazole often precipitates.

- Neutralization: Filter the solid, suspend in water, and neutralize with 10%

  solution to release the free base.

- Purification: Recrystallize from ethanol/water to obtain the pure 2-(substituted)thiazole.

Safety & Toxicology

- Hepatotoxicity: Thioamides (e.g., thioacetamide) are known hepatotoxins leading to centrilobular necrosis. While the phenoxy-derivative is larger and likely less volatile/bioavailable than thioacetamide itself, strict PPE (gloves, fume hood) is mandatory.

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- Handling: Avoid inhalation of dust.[1] Treat as a potential carcinogen (Category 2B analogy).[1]
- Disposal: Incineration in a chemical waste facility equipped with scrubbers for sulfur oxides (ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

) and nitrogen oxides (

).

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